

Core Identification and Physicochemical Properties

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Compound of Interest

Compound Name: Methyl 3-bromopropiolate

Cat. No.: B1362460

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Methyl 3-bromopropionate is a colorless to slightly yellow liquid, recognized by its CAS number 3395-91-3.^{[1][2][3]} It is a bifunctional molecule, featuring both a reactive carbon-bromine bond and an ester group, which makes it a valuable intermediate in a multitude of organic syntheses.^{[4][5][6]} Its structure allows it to act as a versatile precursor for introducing a three-carbon chain with a terminal ester functionality.

Table 1: Physicochemical Properties of Methyl 3-bromopropionate

Property	Value	Source(s)
CAS Number	3395-91-3	[1][2][3][7][8]
Molecular Formula	C ₄ H ₇ BrO ₂	[1][2]
Molecular Weight	167.00 g/mol	[1][2][3]
Appearance	Colorless to very slightly yellow liquid	[1][7][8]
Boiling Point	64-66 °C at 18 mmHg	[1][9]
Density	1.53 g/mL at 25 °C	[5][9]
Refractive Index (n _{20/D})	1.458	[5][10]
Flash Point	75 °C (167 °F) - closed cup	[5][10]
Synonyms	Methyl β-bromopropionate, 3-Bromopropionic acid methyl ester	[5][7][8]

Synthesis Methodologies: A Protocol-Driven Approach

The synthesis of Methyl 3-bromopropionate is well-established, with the most common routes involving the addition of hydrogen bromide to methyl acrylate or the esterification of 3-bromopropionic acid. The choice of method often depends on the availability of starting materials, scale, and desired purity.

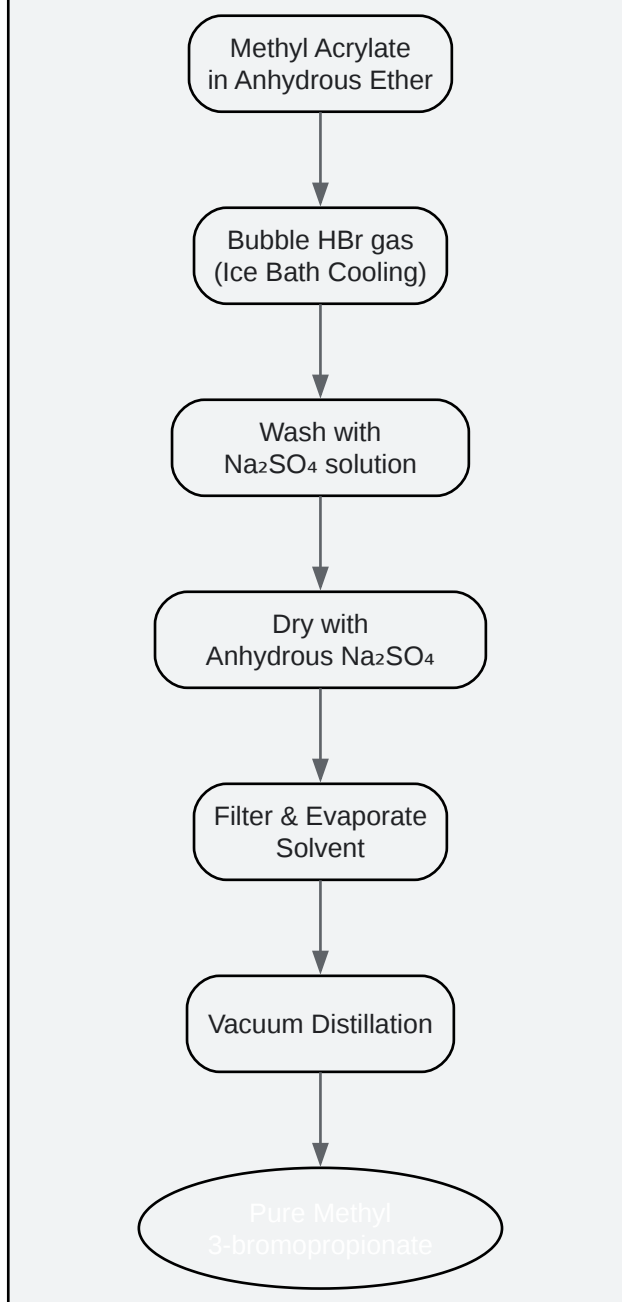
Synthesis via Hydrobromination of Methyl Acrylate

This is a widely used industrial and laboratory method, prized for its atom economy and directness. The reaction proceeds via an anti-Markovnikov addition of HBr to the electron-deficient alkene of the acrylate.

Experimental Protocol:

- Preparation: A solution of methyl acrylate (3 moles) in anhydrous ether (500 ml) is placed in a round-bottomed flask equipped with a gas inlet tube and a drying tube.[\[11\]](#)
- Reaction Initiation: The flask is cooled in an ice bath.[\[11\]](#)
- HBr Addition: Gaseous hydrogen bromide (245 g, 3 moles) is bubbled through the solution. The addition should be controlled to manage the exothermic reaction.[\[11\]](#)
- Work-up: The reaction mixture is washed with a 7% sodium sulfate solution to remove any unreacted HBr and other aqueous impurities.[\[11\]](#)
- Drying and Isolation: The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.[\[11\]](#)
- Purification: The crude ester can be purified by vacuum distillation to afford Methyl 3-bromopropionate in high yield.[\[11\]](#)

Synthesis Workflow: Hydrobromination



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Caption: Workflow for the synthesis of Methyl 3-bromopropionate.

Synthesis via Esterification of 3-Bromopropionic Acid

Another classical approach involves the Fischer esterification of 3-bromopropionic acid with methanol, typically in the presence of a strong acid catalyst like sulfuric acid.

Chemical Reactivity and Synthetic Utility

The synthetic power of Methyl 3-bromopropionate stems from the electrophilic nature of the carbon atom bonded to the bromine. This makes it an excellent substrate for nucleophilic substitution reactions (S_N2). The bromine atom serves as a good leaving group, readily displaced by a wide range of nucleophiles.

This reactivity is harnessed to introduce the $-CH_2CH_2COOCH_3$ fragment into various molecules, a common strategy in the synthesis of pharmaceuticals and other complex organic compounds.[\[4\]](#)[\[6\]](#)

Caption: General S_N2 reaction of Methyl 3-bromopropionate.

Key Applications in Organic Synthesis:

- **Pharmaceutical Intermediates:** It is a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs), including anti-inflammatory and analgesic drugs.[\[4\]](#)
- **Agrochemicals:** This compound is also utilized in the formulation of crop protection agents.[\[6\]](#)
- **Complex Molecule Synthesis:** It has been specifically used in the laboratory synthesis of spiroanellated γ -lactones, pinacols, and other complex heterocyclic systems.[\[5\]](#)[\[9\]](#)[\[10\]](#)

Safety, Handling, and Storage

As with any reactive chemical, proper handling of Methyl 3-bromopropionate is paramount for laboratory safety. It is classified as a combustible liquid and is harmful if swallowed.[\[7\]](#)[\[12\]](#) It can also cause skin and serious eye irritation, and may cause respiratory irritation.[\[12\]](#)[\[13\]](#)

Table 2: Hazard and Safety Information

Category	Information	Source(s)
Hazard Statements	H227 (Combustible liquid), H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[7][10][12]
Precautionary Statements	P210 (Keep away from heat/sparks/open flames), P261 (Avoid breathing vapours), P280 (Wear protective gloves/eye protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water)	[7][10][12]
Personal Protective Equipment (PPE)	Safety goggles, chemical-resistant gloves, lab coat. Use in a well-ventilated area or under a chemical fume hood.	[14][15]
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, acids, and bases. Keep container tightly closed.	[12][14][15]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and get medical advice/attention.	[7][12]
First Aid (Skin)	Wash with plenty of soap and water.[7]	

First Aid (Ingestion)

Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.^[7] Do NOT induce vomiting.^[12]

Conclusion

Methyl 3-bromopropionate is more than just a simple alkyl halide; it is a versatile and indispensable tool in the arsenal of the modern synthetic chemist. Its predictable reactivity, coupled with its commercial availability, ensures its continued use in the synthesis of a vast array of valuable compounds, from life-saving pharmaceuticals to advanced materials. A thorough understanding of its properties, synthesis, and handling protocols, as outlined in this guide, is essential for its safe and effective application in research and development.

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